

Technical Support Center: Calcium Diacetate Hydrate Stability

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Compound of Interest

Compound Name: *calcium;diacetate;hydrate*

CAS No.: *114460-21-8; 5743-26-0*

Cat. No.: *B2665041*

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Executive Summary & Chemical Identity

Calcium Diacetate Hydrate (commonly Calcium Acetate Monohydrate) is a critical buffer and calcium source. Unlike many salts, it exhibits inverse solubility, a property that frequently leads to experimental failure during solution preparation and sterilization.

- IUPAC Name: Calcium Acetate[1][2]
- Common Synonym: Calcium Diacetate[1][3]
- Formula:
[1]
- CAS: 62-54-4[1][4]
- Key Characteristic: Solubility decreases as temperature increases.[5][6]

Critical Stability Factors (Q&A)

Q1: Why does my solution turn cloudy when I heat it to dissolve the salt?

Diagnosis: Inverse Solubility Phenomenon. Unlike sodium chloride or sucrose, calcium acetate is exothermic upon dissolution. Its solubility drops significantly as temperature rises:

- 0°C: ~37.4 g/100 mL[7]
- 100°C: ~29.7 g/100 mL[7]

The Mechanism: Heating the solution shifts the equilibrium toward the solid phase. If you heat a near-saturated solution to "help" it dissolve, you will instead force precipitation. This precipitate (often the hemihydrate form above 60°C) can be difficult to redissolve due to kinetic barriers.

Corrective Action: Always dissolve Calcium Diacetate in cold water (4°C – 20°C). Never use heat to aid dissolution.[8]

Q2: My stock solution was clear but developed a white precipitate after 2 weeks. Why?

Diagnosis: Carbonate Formation or Microbial Growth.

- Atmospheric
 - : Calcium ions react with dissolved atmospheric carbon dioxide to form Calcium Carbonate (), which is insoluble.
 - Reaction:
- Microbial Biofilm: Acetate is an organic carbon source. Without a preservative, non-sterile solutions support the growth of "rope" bacteria and molds.

Differentiation Test:

- Acid Test: Add a few drops of dilute Acetic Acid.

- Effervescence/Clearing: It was ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

(Carbonate).

- No Change/Clumps remain: It is likely biological (Biofilm/Fungal).

Q3: Can I autoclave Calcium Diacetate solutions?

Recommendation:NO. Use Filtration. Reasoning: Autoclaving involves high heat (121°C). Due to inverse solubility, the salt will precipitate inside the autoclave. While it may redissolve upon cooling, this process is unpredictable and often results in large, stable crystals that refuse to go back into solution. Furthermore, hydrolysis at high temperatures can alter the pH.

- Protocol: Sterile filter using a 0.22 µm PES (Polyethersulfone) or PVDF membrane.

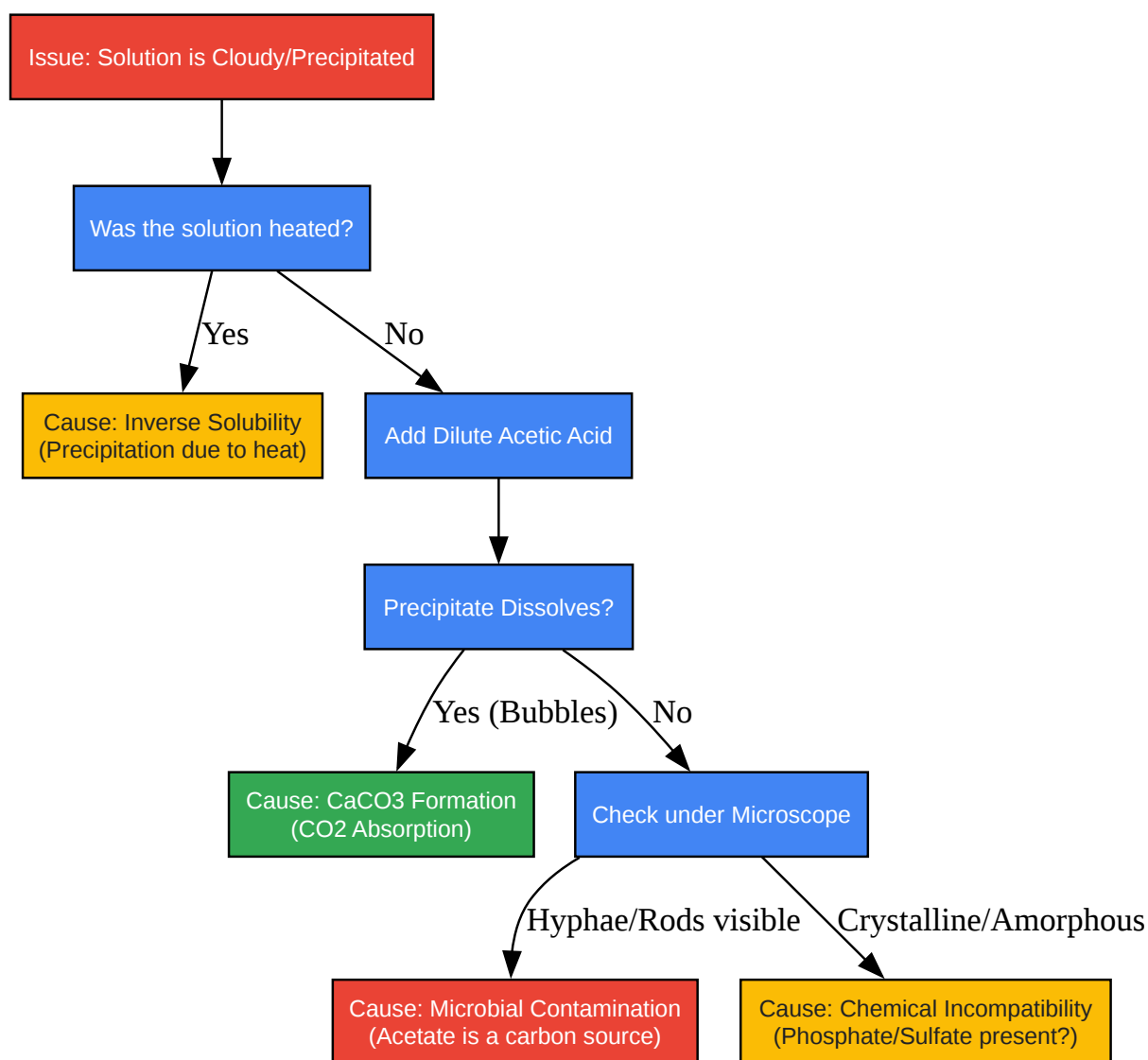
Data Summary: Solubility & pH

Parameter	Value at 0°C	Value at 20°C	Value at 100°C	Notes
Solubility	37.4 g/100 mL	34.7 g/100 mL	29.7 g/100 mL	Inverse relationship
pH (1% Soln)	~7.2 - 7.6	~7.2 - 7.6	N/A (Unstable)	Weakly alkaline buffer
Crystal Form	Monohydrate	Monohydrate	Hemihydrate	Phase transition >58°C

Troubleshooting Workflows (Visualization)

Diagram 1: Diagnosing Solution Instability

This flowchart guides you through identifying the cause of particulates or turbidity in your reagent.



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Figure 1: Diagnostic logic for identifying the root cause of turbidity in Calcium Diacetate solutions.

Validated Preparation Protocol

Objective: Prepare a stable 1 M Calcium Diacetate Stock Solution (1 L).

Materials

- Calcium Acetate Monohydrate (

g/mol).[9]

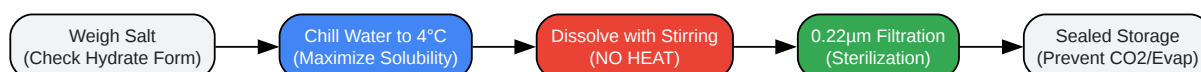
- Type I Ultrapure Water (degassed to remove).
- 0.22 µm PES Filter Unit.
- Sterile Glass/Plastic Storage Bottle.

Step-by-Step Methodology

- Calculate Mass:
 - Target: 1 M solution.
 - Weigh of Calcium Acetate Monohydrate.[9]
 - Note: Ensure you are using the Monohydrate.[9] If using Anhydrous (ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">), weigh .[3][9]
- Cold Dissolution (Critical Step):
 - Measure of Ultrapure Water.
 - Chill water to 4°C – 10°C (ice bath or cold room).
 - Add the solid salt slowly with vigorous magnetic stirring.
 - Why: Lower temperature increases solubility and speeds up dissolution.
- Volume Adjustment:

- Once fully dissolved, bring final volume to with cold water.
- Allow to equilibrate to room temperature (). Check for any reprecipitation (unlikely at 1M, as saturation is ~2M).
- Sterilization:
 - Do not autoclave.
 - Pass through a 0.22 μm PES vacuum filter unit.
- Storage:
 - Store in a tightly sealed container to prevent ingress.
 - Shelf life: 6–12 months at Room Temp (if sealed). 24 months at 4°C.

Diagram 2: Preparation & Stabilization Workflow



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Figure 2: Optimized workflow for preparing stable Calcium Acetate solutions, emphasizing the cold-dissolution technique.

Compatibility & Interactions

When designing experiments, avoid mixing Calcium Diacetate directly with the following ions in high concentrations, as they form irreversible precipitates:

- Phosphates (

): Forms Calcium Phosphate (Hydroxyapatite precursor). Common issue in cell culture media (DMEM/RPMI).

- Sulfates (

): Forms Calcium Sulfate (Gypsum).

- Carbonates/Bicarbonates: Forms Calcium Carbonate (Limestone).

Buffer Advice: If a specific pH is required, Acetic Acid is the compatible pH adjuster (creating an Acetate Buffer). Avoid using Phosphate Buffered Saline (PBS) as a diluent.

References

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